

Application Notes and Protocols for Preparing cis-J-113863 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-J-113863 is a potent and selective antagonist of the C-C chemokine receptor 1 (CCR1), with IC50 values of 0.9 nM and 5.8 nM for human and mouse CCR1 receptors, respectively.[1] [2][3][4] It also shows high affinity for the human CCR3 receptor (IC50 of 0.58 nM) but is a weak antagonist for the mouse CCR3 receptor (IC50 of 460 nM).[2][5] **cis-J-113863** displays low binding affinity for CCR2 and CCR5 and is inactive against CCR4, as well as LTB4 and TNF-α receptors.[2][5] Due to its anti-inflammatory properties, it is a valuable tool in studying the role of CCR1 in various physiological and pathological processes.[2][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols and data for the preparation of **cis-J-113863** stock solutions.

Data Presentation Chemical and Physical Properties



Property	Value
Molecular Formula	C30H37Cl2lN2O2
Molecular Weight	655.44 g/mol [3]
Appearance	White to beige powder
Purity	≥97% (HPLC)

Solubility Data

Solvent	Concentration	Remarks	
DMSO	≥ 6.56 mg/mL (10.01 mM)[5]	Sonication is recommended to aid dissolution.[5]	
DMSO	2 mg/mL	Results in a clear solution.	
DMSO	up to 100 mM	Soluble.[3]	
Ethanol	up to 50 mM	Soluble.[3]	

Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	> 3 years[5]	
Solid Powder	2-8°C or +4°C[3]	Short-term storage.	
Stock Solution (in DMSO)	-80°C	> 1 year[5] or 6 months[2][4]	Aliquot to avoid repeated freeze-thaw cycles.[2][5]
Stock Solution (in DMSO)	-20°C	1 month[2]	Sealed storage, away from moisture.[2]
Working Solution	4°C	> 1 week[5]	Prepare and use immediately is recommended.[5]



Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of cis-J-113863 in DMSO.

Materials:

- cis-J-113863 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Preparation: Before starting, allow the vial of **cis-J-113863** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh out the desired amount of cis-J-113863 powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.55 mg of the compound.
- Dissolution:

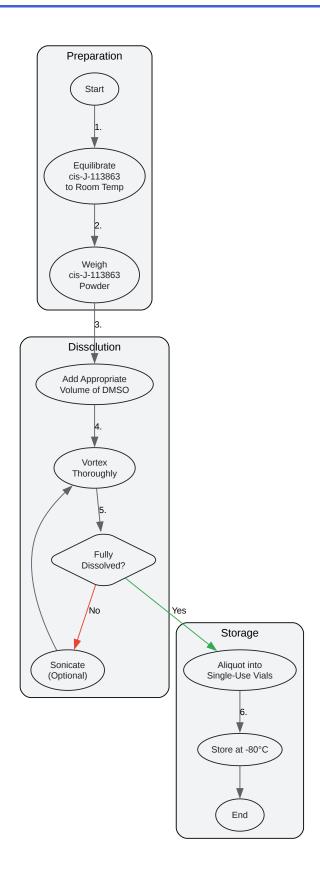


- Add the appropriate volume of DMSO to the vial containing the weighed powder. To continue the example, add 1 mL of DMSO to the 6.55 mg of cis-J-113863.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[5] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.[2][5]
 - Store the aliquots at -80°C for long-term storage.[2][4][5]

Visualizations

Experimental Workflow for Stock Solution Preparation



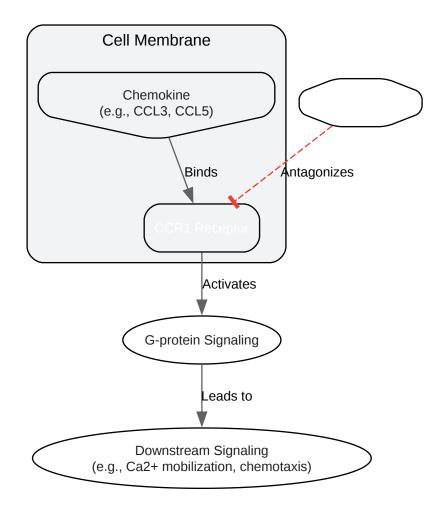


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Caption: Workflow for preparing cis-J-113863 stock solution.



Signaling Pathway Inhibition by cis-J-113863



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Caption: Mechanism of cis-J-113863 as a CCR1 antagonist.

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